

Introduction: The Scientific Value of Isotopic Substitution

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Compound of Interest

Compound Name: Methyl formate-D4

Cat. No.: B12304694

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In the realms of pharmaceutical development, mechanistic studies, and advanced materials science, the substitution of hydrogen with its heavier, stable isotope, deuterium, is a critical technique. Deuterated compounds, such as fully deuterated methyl formate (DCOOCd_3 , or **methyl formate-d4**), serve as indispensable tools. They are utilized as non-radioactive tracers in metabolic studies, as solvents in Nuclear Magnetic Resonance (NMR) spectroscopy to avoid proton signal interference, and in drug development to modulate metabolic pathways by leveraging the kinetic isotope effect. This effect, stemming from the greater mass of deuterium, results in a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. Consequently, the physical and spectroscopic properties of deuterated molecules differ measurably from their protium counterparts. This guide provides a comprehensive overview of the physical properties of **methyl formate-d4**, offering both established data and field-proven insights into its characterization and verification.

Core Physical Properties: A Comparative Analysis

The replacement of all four hydrogen atoms in methyl formate with deuterium results in a significant increase in molecular weight and subtle but important changes in other physical properties. While extensive experimental data for the fully deuterated species is not as

widespread as for its non-deuterated analog, we can compile known values and predict others based on established principles of isotopic effects.

Table 1: Comparative Physical Properties of Methyl Formate and **Methyl Formate-d4**

Property	Methyl Formate (HCOOCH ₃)	Methyl Formate-d4 (DCO OCD ₃)	Rationale for Difference
CAS Number	107-31-3[1]	23731-40-0[2]	Unique identifier for each isotopologue.
Molecular Formula	C ₂ H ₄ O ₂ [1]	C ₂ D ₄ O ₂	Replacement of protium (H) with deuterium (D).
Molecular Weight	60.05 g/mol [1]	64.08 g/mol	Increased mass due to four deuterium atoms.
Appearance	Colorless liquid[2]	Colorless liquid[2]	Isotopic substitution does not affect visible color.
Melting Point	-100 °C (-148 °F)[1]	Expected to be slightly higher than -100 °C	Deuteration can lead to stronger intermolecular forces, slightly raising the melting point.
Boiling Point	32 °C (90 °F)[1]	Expected to be slightly higher than 32 °C	Stronger intermolecular forces (van der Waals) due to lower vibrational frequencies in the deuterated molecule reduce zero-point energy, leading to a slightly higher boiling point.[3]
Density	0.974 g/mL at 20 °C[4]	Expected to be > 0.974 g/mL	The increase in mass is greater than the change in molar volume, resulting in a higher density.

Spectroscopic Characterization: The Fingerprint of Deuteration

The most definitive method for confirming the identity and isotopic purity of **methyl formate-d4** is through spectroscopic analysis. Each technique provides a unique and crucial piece of evidence.

Mass Spectrometry (MS)

Mass spectrometry directly measures the mass-to-charge ratio (m/z) of the molecule and its fragments, providing unequivocal proof of deuteration.

- **Molecular Ion (M^+):** The molecular ion peak for **methyl formate-d4** will appear at $m/z = 64$. This is a direct reflection of its increased molecular weight compared to the non-deuterated version ($m/z = 60$).^[5]
- **Key Fragmentation Pattern:** The fragmentation pattern is a powerful diagnostic tool. In electron ionization (EI-MS), the molecule breaks in predictable ways. Key expected fragments for DCOOCd_3 include:
 - $m/z = 35$: Corresponding to the $[\text{CD}_3\text{O}]^+$ fragment. This is a shift from the $m/z = 31$ peak ($[\text{CH}_3\text{O}]^+$) seen in standard methyl formate, which is often the base peak.^[5]
 - $m/z = 30$: Corresponding to the $[\text{DCO}]^+$ fragment, resulting from the loss of the methoxy-d3 radical ($\bullet\text{OCD}_3$). This is shifted from $m/z = 29$ ($[\text{HCO}]^+$).
 - The absence of significant peaks at $m/z = 60$, 31 , and 29 is a strong indicator of high isotopic purity.

Infrared (IR) Spectroscopy

IR spectroscopy measures the vibrational frequencies of chemical bonds. The increased mass of deuterium causes C-D bonds to vibrate at a lower frequency (wavenumber) than C-H bonds, providing a clear spectral signature.

- **C-D Stretching Region:** The most telling feature in the IR spectrum of **methyl formate-d4** is the appearance of strong absorption bands in the $2000\text{--}2250\text{ cm}^{-1}$ region. These bands are

attributed to the C-D stretching vibrations of the formyl (D-C=O) and methyl (-CD₃) groups.

- Absence of C-H Stretching: Conversely, the characteristic C-H stretching bands typically seen between 2800-3000 cm⁻¹ for standard methyl formate will be absent.^[6]
- Carbonyl (C=O) Stretch: The C=O stretching frequency, typically around 1720 cm⁻¹, may experience a slight shift due to the electronic effects of the adjacent deuterium atom.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for structural elucidation and is exceptionally powerful for assessing isotopic labeling.

- ¹H (Proton) NMR: An ideal ¹H NMR spectrum of pure **methyl formate-d₄** will show no signals. The absence of peaks is a powerful confirmation that all hydrogen atoms have been replaced by deuterium. Trace peaks corresponding to residual protium in the sample or solvent can be used to quantify isotopic purity.
- ¹³C NMR: The ¹³C NMR spectrum provides information about the carbon skeleton.
 - Chemical Shifts: The chemical shifts for the two carbon atoms in **methyl formate-d₄** will be very similar to those in the standard compound (typically ~51 ppm for the methyl carbon and ~161 ppm for the formyl carbon).^[4]
 - C-D Coupling: Crucially, the signals will not be singlets. Due to coupling with the attached deuterium atoms (which have a nuclear spin, I=1), the signals will be split into multiplets. The formyl carbon (D-C=O) will appear as a triplet, and the methyl carbon (-CD₃) will appear as a septet (a 1:3:6:7:6:3:1 pattern). This coupling provides definitive proof of the location of the deuterium atoms.

Experimental Protocols: A Practical Guide

Protocol 1: Micro-Boiling Point Determination

Given the volatility and typically small sample sizes of isotopically labeled compounds, a micro-boiling point determination using a Thiele tube is the preferred method.

Objective: To accurately determine the boiling point of a small liquid sample.

Methodology:

- Apparatus Setup:
 - Secure a Thiele tube to a ring stand using a clamp. The tube should be filled with mineral oil to a level just above the top of the side-arm.
 - Obtain a small sample tube (e.g., a 75 mm test tube) and attach it to a thermometer using a small rubber band. The bottom of the sample tube should be level with the thermometer bulb.
 - Create an inverted capillary by sealing one end of a capillary tube in a flame.[\[7\]](#)
- Sample Preparation:
 - Add approximately 0.5 mL of **methyl formate-d4** into the sample tube.
 - Place the inverted (sealed end up) capillary tube into the sample tube.[\[8\]](#)
- Measurement:
 - Insert the thermometer/sample assembly into the Thiele tube, ensuring the sample is fully immersed in the oil.
 - Gently heat the side-arm of the Thiele tube with a micro-burner or heat gun. This design promotes even heat distribution via convection.
 - Observe the inverted capillary tube. As the liquid heats, trapped air will expand and exit as a slow stream of bubbles.
 - Continue heating until a rapid, continuous stream of bubbles emerges from the capillary tip. This indicates the vapor pressure of the liquid equals the external pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
- Data Acquisition:

- The stream of bubbles will slow and eventually stop. The moment the bubbles cease and the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary is equal to the atmospheric pressure.
- Record the temperature at this exact moment. This is the boiling point of the liquid.[7]
- Record the ambient barometric pressure, as boiling point is pressure-dependent.

Causality Behind Choices:

- Thiele Tube: Its specific shape creates a convection current in the heating oil, ensuring uniform and gentle heating, which is critical for accuracy.[7]
- Inverted Capillary: This acts as its own manometer, trapping the vapor of the substance. The rapid bubbling signifies that the vapor pressure has overcome the atmospheric pressure. The point at which the liquid re-enters is the precise equilibrium point.[8]

Protocol 2: NMR Sample Preparation and Analysis

Objective: To prepare a high-quality sample of **methyl formate-d4** for ^{13}C NMR analysis to confirm its identity and isotopic labeling pattern.

Methodology:

- Solvent and Standard Selection:
 - Choose a deuterated solvent in which the sample is soluble and whose signals do not overlap with the expected sample signals. For **methyl formate-d4**, deuterated chloroform (CDCl_3) or deuterated acetone (acetone- d_6) are suitable choices.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), which provides a reference signal at 0.0 ppm.
- Sample Preparation:
 - In a clean, dry vial, dissolve approximately 20-50 mg of **methyl formate-d4** in 0.6-0.7 mL of the chosen deuterated solvent containing TMS.[6]

- Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube. Solid impurities will degrade the magnetic field homogeneity and broaden the spectral lines.^[2]
- NMR Spectrometer Setup:
 - Insert the NMR tube into the spectrometer.
 - The spectrometer will "lock" onto the deuterium signal of the solvent (e.g., the 'D' in CDCl₃). This lock maintains a stable magnetic field during the experiment.
 - "Shim" the sample. This is an automated or manual process that optimizes the homogeneity of the magnetic field across the sample volume, resulting in sharp, well-resolved peaks.
- Data Acquisition:
 - Acquire a standard proton-decoupled ¹³C NMR spectrum. This will show the chemical shift of each carbon.
 - To observe the C-D coupling, acquire a proton-coupled (or non-decoupled) ¹³C NMR spectrum. This is a critical step for this specific analysis.
- Data Analysis:
 - Confirm the presence of two signals at the expected chemical shifts (~51 and ~161 ppm).
 - Analyze the multiplicity (splitting pattern) of each signal in the non-decoupled spectrum. Verify that the formyl carbon is a triplet and the methyl carbon is a septet. The observation of these specific patterns confirms the DCOOCD₃ structure.

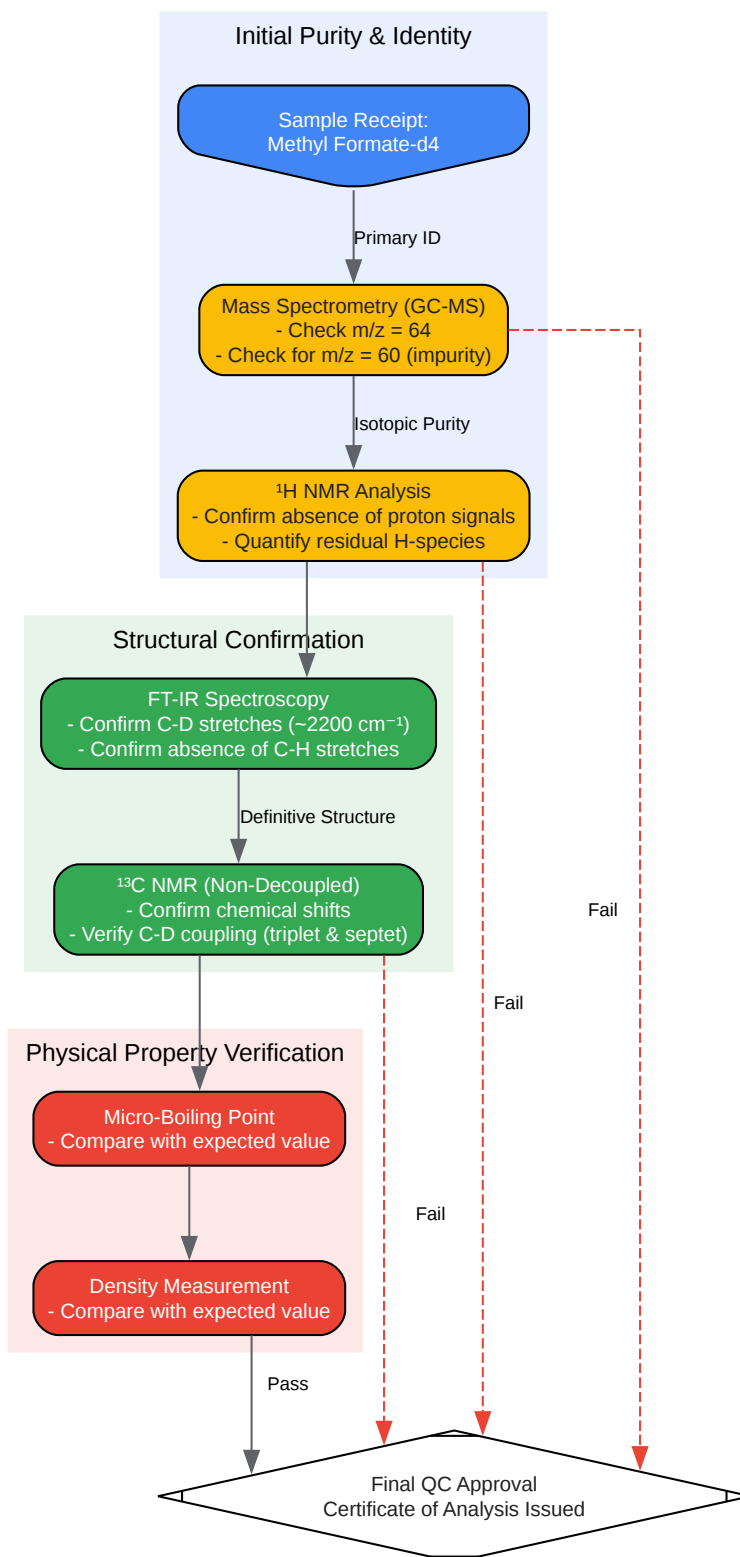
Trustworthiness and Self-Validation:

- The protocol is self-validating because the expected outcome is highly specific. The combination of correct chemical shifts and the unique C-D coupling patterns provides a multi-layered confirmation of the molecule's identity that would be nearly impossible to produce with an incorrect substance.

Logical Workflow: Quality Control and Verification

The following diagram illustrates a logical workflow for the comprehensive characterization and quality control verification of a newly synthesized or procured batch of **methyl formate-d4**.

Quality Control Workflow for Methyl Formate-d4 Verification

[Click to download full resolution via product page](#)Caption: Quality control workflow for verifying the identity and purity of **methyl formate-d4**.

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